

Validating CEP120 Knockdown: A Comparative Guide to qPCR and Western Blot Analysis

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Compound of Interest

Compound Name: *CEP120 Human Pre-designed
siRNA Set A*

Cat. No.: *B12391809*

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For researchers, scientists, and drug development professionals engaged in functional genomics and pathway analysis, the accurate validation of gene knockdown is a critical step to ensure the reliability of experimental outcomes. This guide provides a comprehensive comparison of two gold-standard techniques for validating the knockdown of Centrosomal Protein 120 (CEP120): quantitative Polymerase Chain Reaction (qPCR) and Western blotting. We present detailed experimental protocols, data interpretation guidelines, and a comparative analysis to assist researchers in selecting the most appropriate method for their needs.

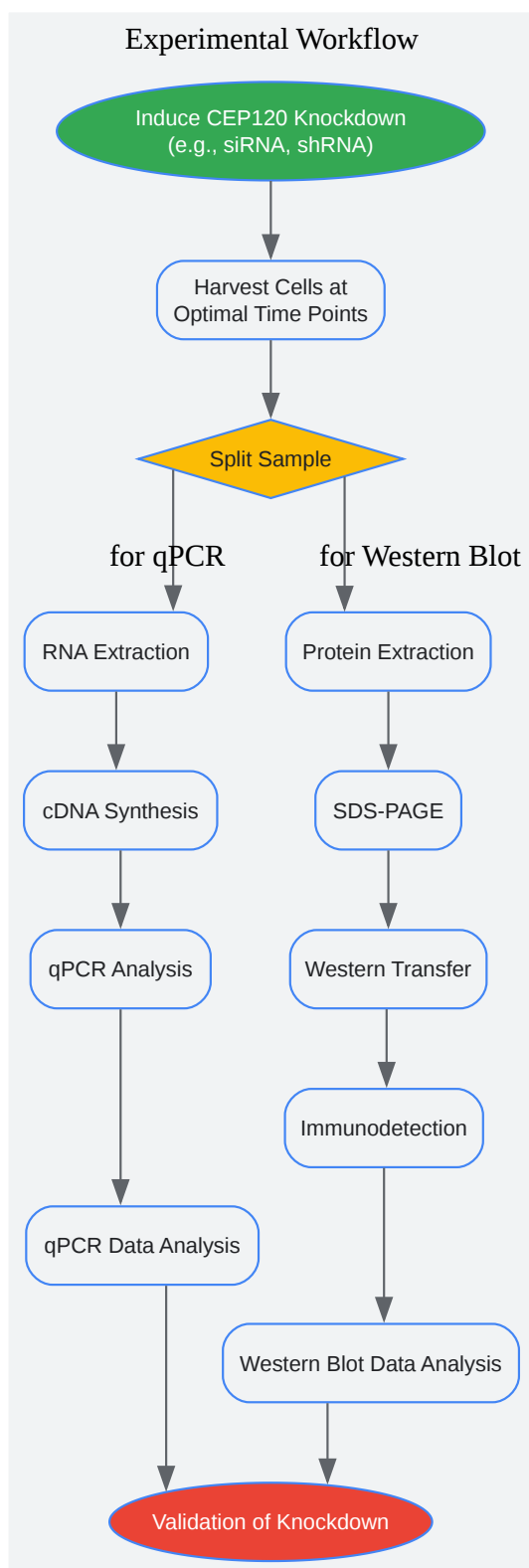
CEP120 is a key regulator of centriole duplication and maturation, playing a crucial role in ciliogenesis and microtubule-dependent processes.^{[1][2]} Perturbations in CEP120 expression are associated with ciliopathies, making it a protein of significant interest in developmental biology and disease research.^{[1][3]} Therefore, robust validation of its experimental knockdown is paramount.

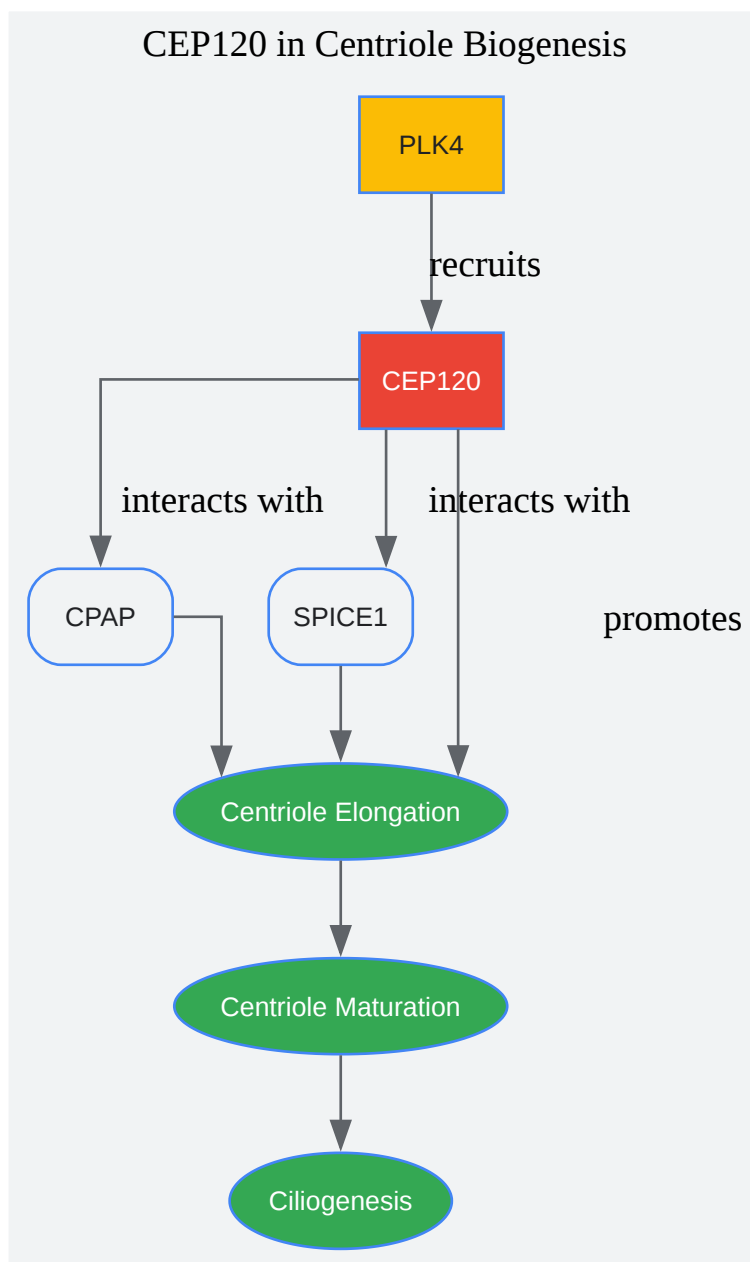
At a Glance: qPCR vs. Western Blot for CEP120 Knockdown Validation

Feature	Quantitative PCR (qPCR)	Western Blot
Analyte	mRNA	Protein
Principle	Reverse transcription and amplification of target mRNA	Antibody-based detection of target protein
Primary Output	Relative quantification of gene expression (e.g., fold change)	Visualization and semi-quantitative analysis of protein levels
Sensitivity	High	Moderate to high
Throughput	High	Low to medium
Time to Result	Faster	Slower
Cost	Generally lower per sample	Generally higher per sample
Measures	Transcriptional level regulation	Functional protein level

Recommended Experimental Workflow

A comprehensive validation of CEP120 knockdown should ideally incorporate both qPCR and Western blot to confirm the reduction at both the mRNA and protein levels.[\[4\]](#) Discrepancies between mRNA and protein knockdown levels can occur due to factors such as protein stability and post-transcriptional regulation.[\[5\]](#)





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